

Dipentene: A Terpene Hydrocarbon in Focus

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Compound of Interest

Compound Name: *Dipentene*

Cat. No.: *B1675403*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Dipentene, a monocyclic monoterpene hydrocarbon, is a prominent compound in the vast landscape of natural products.[1][2] Chemically, **dipentene** is the racemic mixture of the two enantiomers of limonene: d-limonene and l-limonene.[3] It is a colorless to light-yellow liquid characterized by a pleasant, citrus-like aroma.[3] Found abundantly in the essential oils of citrus fruits, particularly oranges and lemons, as well as in various other plants and volatile oils, **dipentene** holds a significant position in both industrial applications and scientific research.[1][2][4] Its versatile nature as a solvent, fragrance, and chemical intermediate, coupled with its emerging biological activities, makes it a subject of considerable interest for researchers, scientists, and professionals in drug development.[5][6][7] This guide provides a comprehensive technical overview of **dipentene**, focusing on its role as a terpene hydrocarbon, its physicochemical properties, relevant experimental protocols, and its involvement in key biological signaling pathways.

Chemical and Physical Properties

Dipentene, with the chemical formula $C_{10}H_{16}$ and a molecular weight of 136.23 g/mol, is classified as a cyclic monoterpene.[2] Its structure consists of a cyclohexene ring substituted with a methyl group and an isopropenyl group. The properties of **dipentene** are often considered in the context of its constituent enantiomers, d-limonene and l-limonene, which can exhibit differences in their biological activities and olfactory characteristics.[8]

Table 1: Physicochemical Properties of **Dipentene** and its Enantiomers

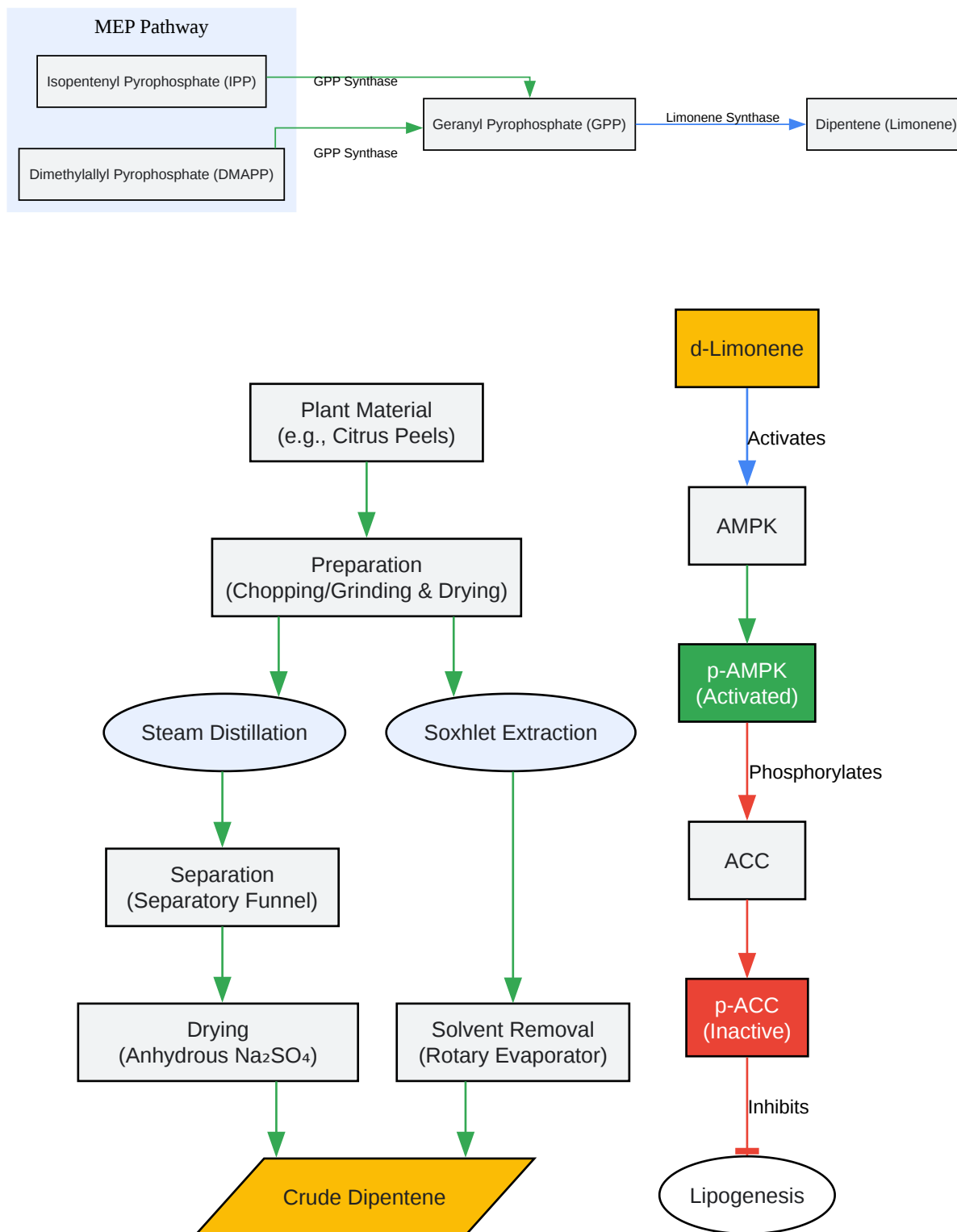
Property	Dipentene (DL-Limonene)	d-Limonene	l-Limonene	Reference(s)
Molecular Formula	C ₁₀ H ₁₆	C ₁₀ H ₁₆	C ₁₀ H ₁₆	[2]
Molecular Weight	136.23 g/mol	136.23 g/mol	136.23 g/mol	[2]
Appearance	Colorless to light yellow liquid	Colorless liquid	Colorless liquid	[3]
Odor	Lemon-like	Sweet, orange-like	Piny, turpentine-like	[3]
Boiling Point	170-180 °C	176-177 °C	175-176 °C	[3]
Melting Point	-74.3 °C	-74.35 °C	-74.35 °C	[6]
Density	~0.844 g/mL at 20°C	0.8422 g/mL at 20°C	0.8409 g/mL at 20°C	[3]
Refractive Index	~1.472 at 20°C	1.4727 at 20°C	1.4729 at 20°C	[3]
Flash Point	~43-48 °C	~48 °C	~48 °C	[9]
Solubility	Insoluble in water; soluble in ethanol, ether, and other organic solvents.	Insoluble in water; soluble in ethanol, ether, and other organic solvents.	Insoluble in water; soluble in ethanol, ether, and other organic solvents.	[2][3]

Biosynthesis of Dipentene (Limonene)

As a monoterpene, the biosynthesis of **dipentene** (limonene) follows the terpenoid synthesis pathway, which utilizes isopentenyl pyrophosphate (IPP) and its isomer dimethylallyl pyrophosphate (DMAPP) as fundamental building blocks. In plants, these precursors are primarily synthesized through the methylerythritol 4-phosphate (MEP) pathway located in the plastids.

The key steps in the biosynthesis of limonene are:

- Formation of Geranyl Pyrophosphate (GPP): IPP and DMAPP are condensed in a head-to-tail fashion by the enzyme GPP synthase to form the C10 intermediate, geranyl pyrophosphate.
- Cyclization to Limonene: GPP then undergoes a complex cyclization reaction catalyzed by the enzyme limonene synthase. This enzyme facilitates the isomerization of GPP to linalyl pyrophosphate, followed by an intramolecular cyclization and subsequent deprotonation to yield the limonene molecule. The specific stereochemistry of the final product (d- or l-limonene) is determined by the specific isoform of limonene synthase present in the organism.

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